

A Researcher's Guide to Cross-Referencing Spectroscopic Data for 2-Hydroxypyrimidine

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Compound of Interest

Compound Name: 2-Hydroxypyrimidine

CAS No.: 55949-38-7

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An In-Depth Technical Guide for Scientists and Drug Development Professionals

At the heart of **2-Hydroxypyrimidine**'s spectroscopic characterization lies its existence in a tautomeric equilibrium between the lactam (2-pyrimidinone) and lactim (**2-hydroxypyrimidine**) forms. This dynamic equilibrium is influenced by factors such as the physical state (solid or solution) and the solvent's polarity, which in turn dictates the features observed in its various spectra. Understanding this tautomerism is paramount for accurate data interpretation.

The Tautomeric Equilibrium of 2-Hydroxypyrimidine

The equilibrium between the lactam and lactim forms is a fundamental concept in the study of hydroxypyrimidines. The lactam form is characterized by a carbonyl group (C=O) within the pyrimidine ring, while the lactim form possesses a hydroxyl group (-OH) attached to the ring. The relative populations of these tautomers can be probed and quantified using various spectroscopic techniques.

Caption: Tautomeric equilibrium between the lactam and lactim forms of **2-Hydroxypyrimidine**.

Infrared (IR) Spectroscopy: A Vibrational Fingerprint

Infrared spectroscopy is a powerful first-pass technique for identifying the predominant tautomeric form. The key diagnostic vibrational modes are the C=O stretch of the lactam and the O-H and C=N stretches of the lactim.

Expected IR Absorptions

Functional Group	Tautomer	Expected Wavenumber (cm ⁻¹)	Intensity	Notes
N-H Stretch	Lactam	3450 - 3400	Broad	Characteristic of the N-H bond in the pyrimidinone ring. [1]
C=O Stretch	Lactam	1700 - 1630	Strong	A strong, sharp peak indicative of the carbonyl group. [1]
O-H Stretch	Lactim	3550 - 3200	Broad	A broad absorption due to hydrogen bonding of the hydroxyl group.
C=N Stretch	Lactim	1680 - 1620	Medium	Associated with the endocyclic carbon-nitrogen double bonds.
Aromatic C-H Stretch	Both	3100 - 3000	Medium	Characteristic of C-H bonds on the aromatic pyrimidine ring.
Aromatic C=C/C=N Bend	Both	1600 - 1400	Medium	In-plane bending vibrations of the aromatic ring.

Experimental Protocol: Acquiring an IR Spectrum

Method 1: Potassium Bromide (KBr) Pellet

The KBr pellet method is a traditional technique that provides a high-quality transmission spectrum, often with a good signal-to-noise ratio.

- **Sample Preparation:** Thoroughly grind 1-2 mg of **2-Hydroxypyrimidine** with approximately 200 mg of dry, spectroscopic grade KBr using an agate mortar and pestle until a fine, homogenous powder is obtained.
- **Pellet Formation:** Transfer the powder to a pellet die and apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.
- **Data Acquisition:** Place the pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

Causality: The use of KBr, which is transparent in the mid-IR region, minimizes interference from the matrix. The high pressure applied ensures the formation of a solid solution, reducing scattering of the IR beam.

Method 2: Attenuated Total Reflectance (ATR)

ATR is a more modern and convenient technique that requires minimal sample preparation.

- **Sample Preparation:** Place a small amount of the solid **2-Hydroxypyrimidine** sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure using the ATR's pressure arm to ensure good contact between the sample and the crystal. Acquire the spectrum.

Causality: ATR measures the evanescent wave that penetrates a few micrometers into the sample. This surface-sensitive technique is excellent for rapid analysis but may produce slightly different relative peak intensities compared to the KBr method due to the wavelength-dependent depth of penetration.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy provides detailed information about the connectivity and chemical environment of the atoms within the molecule. Both ^1H and ^{13}C NMR are indispensable for distinguishing between the lactam and lactim tautomers.

^1H NMR Spectroscopy

The chemical shifts of the protons on the pyrimidine ring and the presence of an exchangeable proton (N-H or O-H) are key indicators.

Expected ^1H NMR Chemical Shifts (in DMSO- d_6)

Proton	Tautomer	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
H4 / H6	Both	8.0 - 8.5	Doublet	~5-7	These protons are adjacent to nitrogen atoms and are thus deshielded.
H5	Both	6.5 - 7.0	Triplet	~5-7	This proton is coupled to both H4 and H6.
N-H	Lactam	11.0 - 13.0	Broad Singlet	-	The N-H proton of the lactam is typically deshielded and its signal is often broad due to quadrupolar relaxation and exchange.
O-H	Lactim	9.0 - 11.0	Broad Singlet	-	The O-H proton of the lactim is also exchangeable and appears as a broad singlet. Its chemical

shift is highly
dependent on
solvent and
concentration

Note: The provided ^1H NMR data for **2-Hydroxypyrimidine** hydrochloride in DMSO-d_6 shows peaks at approximately 12.0 (broad), 8.84 (d), and 6.90 (t) ppm, which is consistent with the lactam form being protonated.[\[2\]](#)

^{13}C NMR Spectroscopy

The chemical shift of the C2 carbon is the most diagnostic signal for distinguishing between the two tautomers.

Expected ^{13}C NMR Chemical Shifts (in DMSO-d_6)

Carbon	Tautomer	Expected Chemical Shift (δ , ppm)	Notes
C2	Lactam	160 - 170	The carbonyl carbon is significantly deshielded and appears at a much higher chemical shift compared to the C2 carbon in the lactim form.
C2	Lactim	150 - 160	The carbon attached to the hydroxyl group is less deshielded than a carbonyl carbon.
C4 / C6	Both	145 - 155	These carbons are adjacent to nitrogen atoms and are deshielded.
C5	Both	110 - 120	This carbon is typically the most shielded of the ring carbons.

Experimental Protocol: Acquiring NMR Spectra

- Sample Preparation: Dissolve 5-10 mg of **2-Hydroxypyrimidine** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- Solvent Choice: DMSO- d_6 is often a good choice for heterocyclic compounds like **2-Hydroxypyrimidine** due to its excellent dissolving power for polar compounds and its high boiling point, which allows for variable temperature studies.[3] Chloroform- d ($CDCl_3$) may also be used, but solubility can be a limiting factor.
- Data Acquisition:

- ^1H NMR: Acquire a standard one-dimensional proton spectrum. Key parameters to optimize include the number of scans (typically 16-64) and the relaxation delay.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans (1024 or more) is typically required due to the lower natural abundance of the ^{13}C isotope.

Caption: A generalized workflow for acquiring and analyzing NMR spectra.

Mass Spectrometry: Unveiling the Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and valuable structural information through the analysis of its fragmentation pattern. The choice of ionization technique is critical.

Ionization Techniques

- Electron Ionization (EI): This is a "hard" ionization technique that uses a high-energy electron beam to ionize the molecule. This often leads to extensive fragmentation, providing a detailed fingerprint of the molecule's structure. For tautomers, EI may cause fragmentation that obscures the original equilibrium.
- Electrospray Ionization (ESI): This is a "soft" ionization technique where ions in solution are transferred to the gas phase. It typically results in the observation of the protonated molecule $[\text{M}+\text{H}]^+$ with minimal fragmentation. ESI is particularly useful for studying molecules that are prone to tautomerism in solution, as it can sometimes preserve the solution-phase equilibrium in the gas phase.[\[4\]](#)

Expected Fragmentation Pattern (Electron Ionization)

Based on studies of 2(1H)-pyrimidinone, the lactam tautomer, the following fragmentation pathways are expected under EI conditions.[\[2\]](#)[\[4\]](#)

Molecular Ion ($\text{M}^{+\cdot}$): m/z 96

- Loss of $\text{H}^\cdot$: $[\text{M}-\text{H}]^+$ at m/z 95. This is often a prominent peak.

- Loss of CO: $[M-CO]^{+\cdot}$ at m/z 68. This is a characteristic fragmentation of the lactam ring.
- Loss of HCN: $[M-HCN]^{+\cdot}$ at m/z 69. This involves the cleavage of the pyrimidine ring.

Summary of Key Fragments in EI-MS

m/z	Proposed Fragment	Notes
96	$[C_4H_4N_2O]^{+\cdot}$ (Molecular Ion)	The parent ion.
95	$[C_4H_3N_2O]^+$	Loss of a hydrogen radical. [2] [4]
68	$[C_3H_4N_2]^{+\cdot}$	Loss of carbon monoxide from the molecular ion. [2] [4]
69	$[C_3H_3N]^{+\cdot}$	Loss of hydrogen cyanide from the molecular ion.

Experimental Protocol: Acquiring a Mass Spectrum

- Sample Introduction: The sample can be introduced directly into the ion source via a direct insertion probe or, for volatile compounds, through a gas chromatograph (GC-MS).
- Ionization: For structural elucidation through fragmentation, Electron Ionization (EI) at 70 eV is the standard method.
- Mass Analysis: The generated ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured by a detector, generating the mass spectrum.

Cross-Referencing for Confidence

A self-validating approach to the structural elucidation of **2-Hydroxypyrimidine** involves the careful cross-referencing of data from all three spectroscopic techniques.

Caption: The synergistic approach of cross-referencing multiple spectroscopic techniques.

For instance, the presence of a strong C=O stretch in the IR spectrum strongly suggests the lactam form is predominant in the solid state. This hypothesis can then be confirmed by the presence of a carbonyl carbon signal around 160-170 ppm in the ^{13}C NMR spectrum and a broad N-H proton signal in the ^1H NMR spectrum. The mass spectrum should then show a molecular ion at m/z 96 and fragment ions consistent with the lactam structure. Discrepancies between the datasets may indicate the presence of impurities or a significant population of the other tautomer under the specific experimental conditions.

By systematically acquiring and cross-referencing data from IR, NMR, and Mass Spectrometry, researchers can achieve a high degree of confidence in the structural assignment and tautomeric state of **2-Hydroxypyrimidine**, a critical step in its application in research and drug development.

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